

Application Note: Solubility & Handling of LY 341495 Disodium Salt

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: LY 341495 disodium salt

Cat. No.: B1191883

[Get Quote](#)

Executive Summary

The choice of solvent for LY 341495 is strictly dictated by its chemical form. While many small molecule inhibitors require Dimethyl Sulfoxide (DMSO) for solubilization, **LY 341495 Disodium Salt** is engineered specifically for aqueous solubility.

- **Critical Directive:** For the Disodium Salt form, Water or Saline (0.9% NaCl) is the superior solvent system.
- **The DMSO Trap:** Researchers often default to DMSO protocols intended for the Free Acid form. Using high concentrations of DMSO for the Disodium Salt is unnecessary, introduces solvent toxicity variables, and can lead to ionic solubility issues.

Chemical Profile & Solubility Matrix

Understanding the ionic nature of the compound is the causality behind the protocol choices below.

Feature	LY 341495 Disodium Salt	LY 341495 Free Acid
CAS Number	201943-63-7 (Parent)	201943-63-7
Molecular Weight	~397.33 g/mol	~353.37 g/mol
Primary Solvent	Water / Saline / PBS	DMSO or 1.2 eq NaOH
Solubility Limit	~100 mM (Water)	~17 mM (DMSO + Warm)
In Vivo Vehicle	Saline (pH adjusted)	DMSO/Corn Oil or NaOH/Saline
Primary Risk	Hygroscopic (absorbs moisture)	Precipitation upon aqueous dilution

Solubility Comparison Table

Solvent System	Solubility (Disodium Salt)	Suitability	Notes
Water (Deionized)	> 50 mM (High)	Excellent	Ideal for stock solutions. Stable at -20°C.
PBS / Saline (0.9%)	> 25 mM	Excellent	Ideal for direct in vivo injection or in vitro working solutions.
100% DMSO	Variable / Lower	Poor	Not recommended for the salt form. Unnecessary organic solvent load.
Ethanol	Low	Poor	Avoid.

Experimental Protocols

Protocol A: Preparation of Aqueous Stock (Recommended)

Application: In vivo (i.p. / i.c.v. injection) and In vitro (Cell culture addition). Rationale: Eliminates DMSO toxicity (cytotoxicity in culture, neurotoxicity/irritation in animals).

- Calculate Mass: Determine the mass required for a 10 mM or 50 mM stock.
 - Example: To make 1 mL of 10 mM stock, use 3.97 mg of **LY 341495 Disodium Salt**.
- Solubilization:
 - Add sterile, deionized water or PBS (pH 7.4) directly to the vial.
 - Vortex gently for 30 seconds. The solution should become clear immediately.
 - Note: If using the Free Acid by mistake, this step will fail (cloudy suspension).
- pH Verification (Critical Step):
 - The disodium salt can slightly alter the pH.
 - Test a small aliquot. If pH is outside 7.2–7.6, adjust carefully with 0.1 N HCl or NaOH.
 - Self-Validation: A clear, colorless solution at neutral pH confirms successful preparation.
- Sterilization:
 - Pass through a 0.22 μ m PES syringe filter.
- Storage:
 - Aliquot into light-protective vials (amber).
 - Store at -20°C (stable for up to 6 months). Avoid repeated freeze-thaw cycles (max 3 cycles).

Protocol B: DMSO Stock (Conditional Use)

Application: Only if co-solubilizing with other DMSO-dependent compounds or if using the Free Acid form.

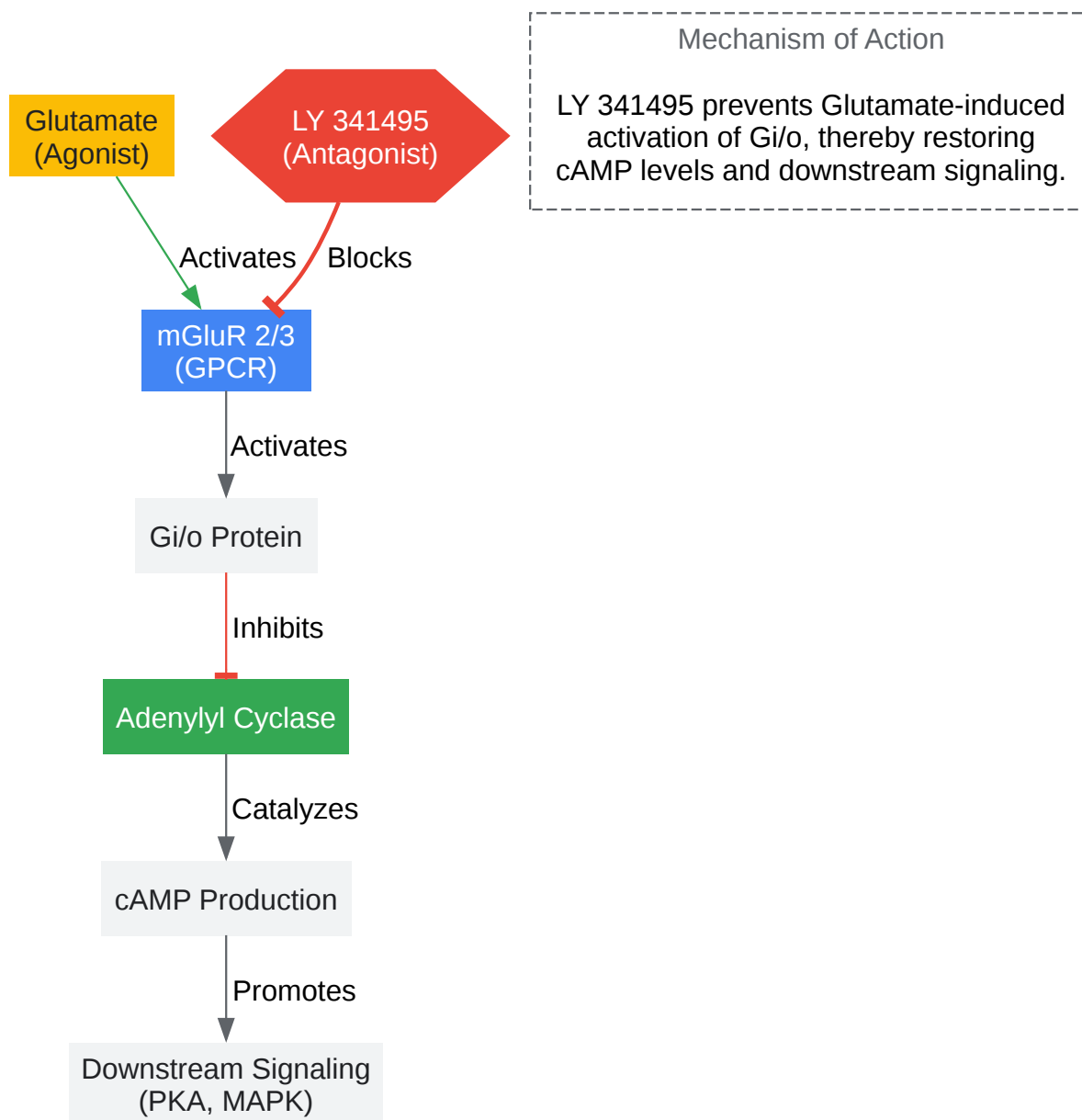
- Solvent: Use anhydrous DMSO (Grade $\geq 99.9\%$).
- Dissolution:
 - Add DMSO to the powder.
 - Note: If using the Free Acid, gentle warming (40°C) and sonication (5 mins) are often required to reach 10-15 mM.
- Dilution for Use:
 - Dilute the DMSO stock at least 1:1000 into the aqueous assay buffer to keep final DMSO $< 0.1\%$.
 - Risk:[1] Watch for "crashing out" (precipitation) when the hydrophobic Free Acid hits the aqueous buffer. This is not a risk with the Disodium Salt in Protocol A.

Biological Context & Mechanism

LY 341495 is a nanomolar-potent antagonist of Group II metabotropic glutamate receptors (mGlu2/3).[2][3] It blocks the G_i/o -coupled pathway, preventing the inhibition of cAMP production.

Pathway Diagram: mGluR2/3 Antagonism

The following diagram illustrates the blockade of the negative feedback loop on Adenylyl Cyclase.



[Click to download full resolution via product page](#)

Caption: LY 341495 antagonizes mGluR2/3, preventing Gi/o-mediated inhibition of Adenylyl Cyclase.[1][2]

In Vivo Application Notes

When moving to animal models, the solubility advantage of the Disodium Salt significantly simplifies the workflow.

- Dosing Range: Typically 0.3 – 3.0 mg/kg (i.p.).[\[4\]](#)
- Vehicle Preparation:
 - Dissolve Disodium Salt directly in sterile 0.9% Saline.
 - No detergents (Tween/Cremophor) are needed.
 - No DMSO is needed.
- Pharmacokinetics:
 - Rapid absorption.
 - Brain penetrant.[\[5\]](#)
 - Half-life () in rats is approximately 44 minutes.[\[6\]](#) Dosing should be timed 30-60 minutes prior to behavioral testing.

References

- Tocris Bioscience.**LY 341495 Disodium Salt** Product Datasheet. Retrieved from
- Kingston, A. E., et al. (1998).LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors.[\[2\]](#) Neuropharmacology.[\[1\]](#)[\[5\]](#)
- R&D Systems.**LY 341495 Disodium Salt** Chemical Properties. Retrieved from
- MedChemExpress.LY341495 Solubility and Handling.[\[4\]](#) Retrieved from
- Lindemann, L., et al. (2012).The metabotropic glutamate 2/3 receptor antagonist LY341495 differentially affects recognition memory in rats.[\[7\]](#) Psychopharmacology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Metabotropic glutamate receptor - Wikipedia [en.wikipedia.org]
- 2. LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Actions of LY341495 on metabotropic glutamate receptor-mediated responses in the neonatal rat spinal cord - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. THE METABOTROPIC GLUTAMATE 2/3 RECEPTOR ANTAGONIST LY341495 DIFFERENTIALLY AFFECTS RECOGNITION MEMORY IN RATS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The metabotropic glutamate 2/3 receptor antagonist LY341495 differentially affects recognition memory in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Solubility & Handling of LY 341495 Disodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1191883/docs#application-note-solubility-handling-of-ly-341495-disodium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)